

Identity and Characteristics of Axitinib Impurity 2

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Compound Focus: Axitinib Impurity 2

CAS No.: 1428728-83-9

Cat. No.: S1790298

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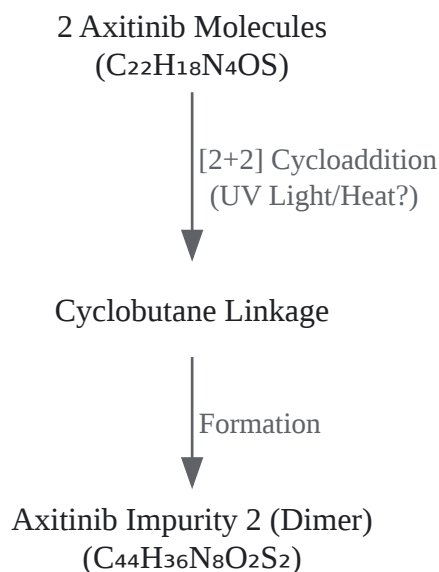
The table below summarizes the core information available for **Axitinib Impurity 2**:

Property	Description
Chemical Name	2,2'-((6,6'-(2,4-Di(pyridin-2-yl)cyclobutane-1,3-diyl)bis(1H-indazole-6,3-diyl))bis(sulfanediy))bis(N-methylbenzamide) [1] [2]
Common Name	Axitinib Dimer [3] [1]
CAS Number	1428728-83-9 [3] [1] [2]
Molecular Formula	C ₄₄ H ₃₆ N ₈ O ₂ S ₂ [1] [2]
Molecular Weight	772.94 g/mol [1] [2]
Appearance	Pale beige solid [1] [2]
Melting Point	>244 °C (decomposes) [1]

Inferred Formation Pathway

Based on its identified structure as a **dimer** (a molecule formed from two similar subunits), the most logical formation pathway for **Axitinib Impurity 2** is a **photochemical [2+2] cycloaddition reaction** [1] [2]. This is a common reaction for compounds containing alkenes.

The proposed formation can be visualized as follows:



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This diagram illustrates that two molecules of Axitinib, under certain conditions (likely exposure to light or heat), react with each other. The key step is the formation of a **cyclobutane ring** (a four-membered carbon ring) that connects the two parent drug molecules, leading to the complex dimeric structure.

Implications for Your Research

Understanding that this impurity is a dimer formed via a cycloaddition reaction is critical for drug development:

- **Root Cause Analysis:** Its presence in a drug substance or product can indicate exposure to light during synthesis, purification, or storage. This points to a need for better process controls or protective packaging (e.g., using amber glass vials).
- **Analytical Method Development:** Knowing the structure and properties aids in developing and validating stability-indicating HPLC methods to monitor the level of this specific impurity, as required by regulatory guidelines like ICH Q3B [4].

- **Synthesis Strategy:** Process chemists can use this knowledge to optimize the manufacturing and purification conditions to minimize the formation of this dimeric impurity.

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References

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